An In-Depth Technical Guide to 2-(3-Methoxycarbonylphenyl)-isonicotinic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest	
Compound Name:	*2-(3-Methoxycarbonylphenyl)-isonicotinic acid*
CAS No.:	*1258627-15-4*
Cat. No.:	*B1463604*

Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of **2-(3-Methoxycarbonylphenyl)-isonicotinic acid**. It is important to note that while this compound is commercially available, detailed experimental data on its physicochemical properties, specific synthesis protocols, and full spectral characterization are not extensively reported in publicly accessible literature. Therefore, this guide synthesizes available information on the target molecule with established principles and data from structurally related compounds to provide a robust technical resource for research and development.

Executive Summary

2-(3-Methoxycarbonylphenyl)-isonicotinic acid is a biaryl carboxylic acid that presents a scaffold of significant interest in medicinal chemistry and materials science. Its structure, featuring a pyridine-4-carboxylic acid (isonicotinic acid) moiety linked to a methyl benzoate ring, offers multiple points for chemical modification and interaction with biological targets. This guide provides a consolidated source of its known properties, a proposed synthetic

© 2026 BenchChem. All rights reserved.

methodology based on established palladium-catalyzed cross-coupling reactions, and an exploration of its potential applications, particularly in the realm of drug discovery. The information herein is intended to serve as a foundational resource to stimulate and support further investigation into this promising molecule.

Molecular Identity and Physicochemical Properties

Core Molecular Data

The fundamental molecular identifiers for **2-(3-Methoxycarbonylphenyl)-isonicotinic acid** are well-established and summarized in the table below.

Property	Value	Source(s)
IUPAC Name	2-[3-(methoxycarbonyl)phenyl]isonicotinic acid	[1]
Synonyms	2-(3-Methoxycarbonylphenyl)pyridine-4-carboxylic acid	[1]
CAS Number	1258627-15-4	[1][2][3]
Molecular Formula	$C_{14}H_{11}NO_4$	[2][3]
Molecular Weight	257.25 g/mol	[3]
InChI Key	HYEUSAIZCFFSPA-UHFFFAOYSA-N	[3]

Structural Representation

The two-dimensional structure of **2-(3-Methoxycarbonylphenyl)-isonicotinic acid** highlights its key functional groups: a carboxylic acid, a methyl ester, and a pyridine ring.

Caption: 2D structure of **2-(3-Methoxycarbonylphenyl)-isonicotinic acid**.

Predicted Physicochemical Properties

© 2026 BenchChem. All rights reserved.

While experimental data is limited, computational models can provide valuable estimates for key physicochemical properties relevant to drug development and chemical synthesis.

Property	Predicted Value	Notes
pKa (strongest acidic)	~4.5 (Carboxylic Acid)	Typical for benzoic acid derivatives.
pKa (strongest basic)	~3.5 (Pyridine Nitrogen)	The electron-withdrawing nature of the substituents lowers the basicity compared to pyridine.
LogP	~2.5 - 3.0	Indicates moderate lipophilicity.
Aqueous Solubility	Low	Expected for a biaryl carboxylic acid. Solubility is likely pH-dependent, increasing at higher pH due to deprotonation of the carboxylic acid.
Polar Surface Area	~70-80 Å²	

Proposed Synthetic Pathway: Suzuki-Miyaura Cross-Coupling

The synthesis of biaryl compounds is commonly achieved through palladium-catalyzed cross-coupling reactions. The Suzuki-Miyaura coupling, which joins an organoboron species with an organohalide, is a robust and widely used method due to its mild reaction conditions and tolerance of various functional groups.[4][5][6] A plausible and efficient route to **2-(3-Methoxycarbonylphenyl)-isonicotinic acid** would involve the coupling of a suitably protected 2-halo-isonicotinic acid with (3-methoxycarbonylphenyl)boronic acid.

Proposed Experimental Protocol

- Preparation of Starting Materials:

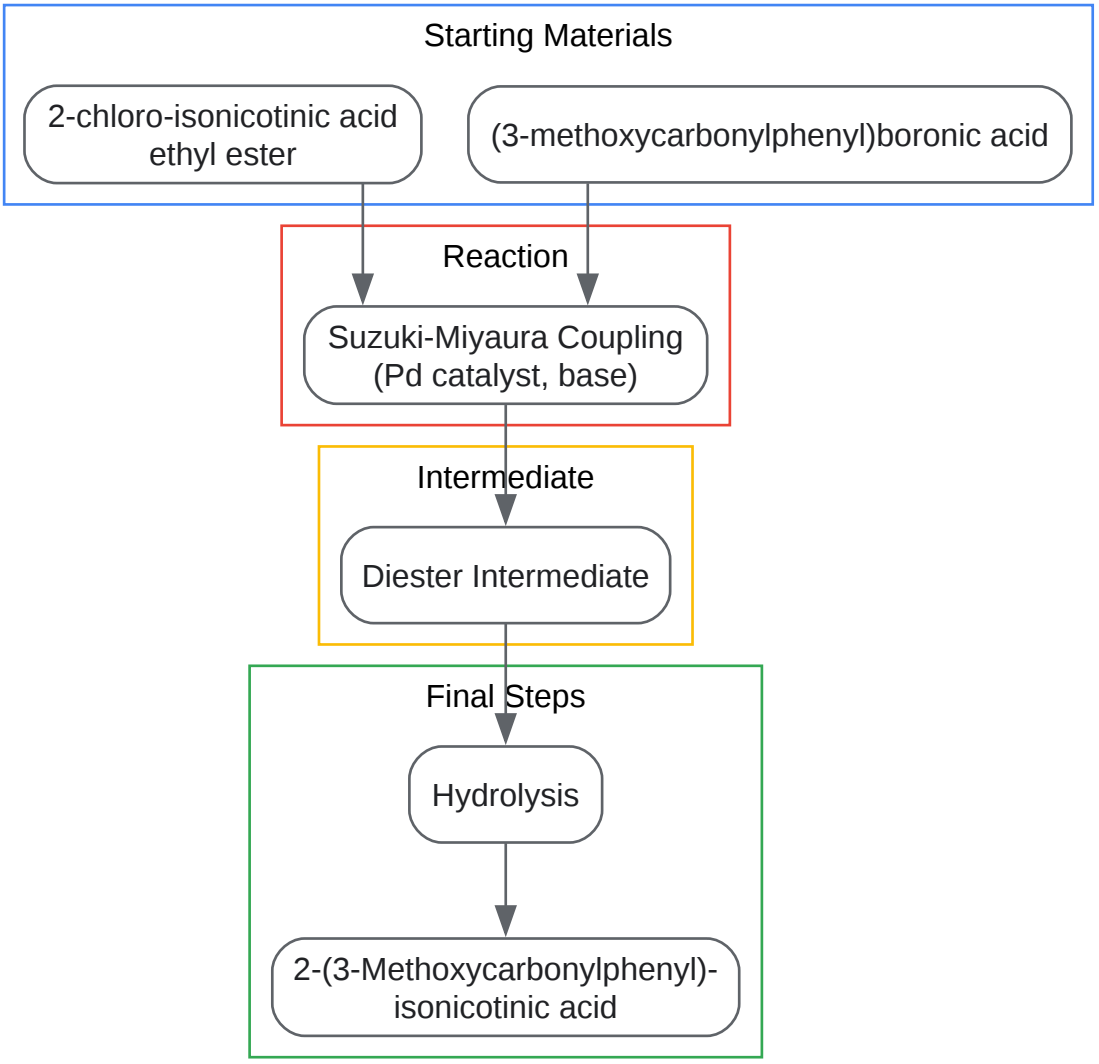
© 2026 BenchChem. All rights reserved.

- 2-chloro-isonicotinic acid ethyl ester: Commercially available 2-chloro-isonicotinic acid can be esterified (e.g., using ethanol and a catalytic amount of sulfuric acid) to protect the carboxylic acid functionality during the coupling reaction.
- (3-methoxycarbonylphenyl)boronic acid: This is a commercially available reagent.

- Suzuki-Miyaura Coupling Reaction:
  - To a reaction vessel, add 2-chloro-isonicotinic acid ethyl ester (1.0 eq), (3-methoxycarbonylphenyl)boronic acid (1.2 eq), a palladium catalyst such as $Pd(dppf)Cl_2$ (0.02-0.05 eq), and a base such as potassium carbonate (2.0-3.0 eq).
  - The reaction is typically carried out in a solvent mixture, for example, dioxane and water.[4]
  - The mixture is degassed and heated under an inert atmosphere (e.g., nitrogen or argon) at a temperature ranging from 65 to 100 °C until the reaction is complete, as monitored by TLC or LC-MS.[4]
- Work-up and Purification:
  - Upon completion, the reaction mixture is cooled, diluted with an organic solvent (e.g., ethyl acetate), and washed with water and brine.
  - The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
  - The crude product, the diester intermediate, is purified by column chromatography on silica gel.
- Hydrolysis:
  - The purified diester is dissolved in a suitable solvent system (e.g., THF/methanol/water) and treated with a base such as lithium hydroxide to selectively hydrolyze the ethyl ester of the isonicotinic acid moiety.
  - The reaction is stirred at room temperature until completion.

© 2026 BenchChem. All rights reserved.

- The reaction mixture is then acidified with a dilute acid (e.g., 1M HCl) to precipitate the final product, **2-(3-Methoxycarbonylphenyl)-isonicotinic acid**.
- The solid product is collected by filtration, washed with water, and dried under vacuum.



Click to download full resolution via product page

Caption: Proposed synthetic workflow for **2-(3-Methoxycarbonylphenyl)-isonicotinic acid**.

Potential Applications in Drug Discovery and Medicinal Chemistry

© 2026 BenchChem. All rights reserved.

While specific biological activities for **2-(3-Methoxycarbonylphenyl)-isonicotinic acid** have not been extensively reported, the isonicotinic acid scaffold and its derivatives are prevalent in pharmacologically active compounds.

- Anticancer Research: Nicotinic acid and its isomers, including isonicotinic acid, are recognized as important classes of heterocyclic compounds in the development of biologically active agents.[7] Derivatives of isoniazid (isonicotinylhydrazine) have been evaluated for their cytotoxic activity against various human cancer cell lines.[7][8] The structural motif of **2-(3-Methoxycarbonylphenyl)-isonicotinic acid** could serve as a key intermediate for the synthesis of novel kinase inhibitors or other targeted anticancer agents. The presence of two distinct aromatic rings and versatile functional groups (a carboxylic acid and an ester) allows for the systematic exploration of structure-activity relationships (SAR). For instance, the carboxylic acid can be converted to amides, and the ester can be hydrolyzed and subsequently converted to other functionalities to modulate properties such as solubility, cell permeability, and target binding.

- Scaffold for Library Synthesis: The biaryl structure is a common feature in many approved drugs. This compound can serve as a valuable building block for creating libraries of more complex molecules for high-throughput screening. The Suzuki-Miyaura coupling, being amenable to a wide range of boronic acids and halides, allows for the generation of diverse analogs.[9]

Analytical Characterization

A full analytical characterization of **2-(3-Methoxycarbonylphenyl)-isonicotinic acid** would typically involve the following techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR: The spectrum would be complex, with distinct signals expected in the aromatic region (7.0-9.0 ppm) corresponding to the protons on both the pyridine and phenyl rings. A singlet at around 3.9 ppm would be characteristic of the methoxy group protons of the ester. A broad singlet at higher chemical shifts (>10 ppm) would indicate the carboxylic acid proton.

© 2026 BenchChem. All rights reserved.

- ^{13}C NMR: The spectrum would show characteristic signals for the carbonyl carbons of the carboxylic acid and the ester (typically in the 165-175 ppm range), in addition to the signals for the aromatic carbons.

- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show characteristic absorption bands for the O-H stretch of the carboxylic acid (a broad band around 2500-3300 cm^{-1}), the C=O stretch of the carboxylic acid (around 1700 cm^{-1}), and the C=O stretch of the ester (around 1720 cm^{-1}).

- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition by providing a highly accurate mass measurement of the molecular ion.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2-(3-Methoxycarbonylphenyl)-isonicotinic acid** is not readily available. However, based on its structure as an aromatic carboxylic acid, the following general handling precautions should be observed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety glasses with side shields, and a lab coat.[10][11][12]

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors.[11]

- Health Hazards: Aromatic carboxylic acids can be irritating to the skin, eyes, and respiratory system.[12][13][14] Avoid direct contact and inhalation. In case of contact, rinse the affected area with plenty of water.[12]

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[10]

- Disposal: Dispose of the chemical in accordance with local, state, and federal regulations.

Conclusion

© 2026 BenchChem. All rights reserved.

2-(3-Methoxycarbonylphenyl)-isonicotinic acid is a compound with significant potential as a building block in medicinal chemistry and materials science. While detailed experimental data is currently sparse, this guide provides a foundational understanding of its molecular properties, a scientifically sound proposal for its synthesis, and an outlook on its potential applications. It is hoped that this comprehensive overview will serve as a valuable resource for researchers and facilitate further exploration into the chemistry and biological activity of this and related compounds.

References

- Biological Evaluation of Isoniazid Derivatives as an Anticancer Class. (n.d.). PMC. [Link]
- (PDF) Biological Evaluation of Isoniazid Derivatives as an Anticancer Class. (n.d.). ResearchGate. [Link]
- 2-(3-methoxycarbonylphenyl)pyridine-4-carboxylic acid. (n.d.). AHH Chemical Co., Ltd. [Link]
- Synthesis and Evaluation of Cytotoxic Activity of RuCp(II) Complexes Bearing (Iso)nicotinic Acid Based Ligands. (2025). MDPI. [Link]
- Aromatic 100 - SAFETY DATA SHEET. (2015). A. G. Layne, Inc. [Link]
- Synthesis of novel nicotinic acid derivatives of potential antioxidant and anticancer activity. (n.d.). PubMed. [Link]
- Novel Derivatives of Nicotinic Acid as Promising Anticancer Agents. (n.d.). Bentham Science. [Link]
- PAF C-16 Carboxylic Acid Safety Data Sheet. (n.d.). Scribd. [Link]
- p-Anisic acid 1H NMR Spectrum. (n.d.). HMDB. [Link]
- H NMR spectra were recorded at 300 and 400 MHz. (n.d.). The Royal Society of Chemistry. [Link]
- 2-Hydroxyisonicotinic Acid. (n.d.). PubChem. [Link]

© 2026 BenchChem. All rights reserved.

- Synthesis and properties of unsymmetrical porphyrins possessing an isonicotinic acid moiety and phenyl, methoxyphenyl, or chlorophenyl groups. (n.d.). ResearchGate. [Link]
- Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero(aryl) boronic acids and esters. (n.d.). PMC. [Link]
- Suzuki Coupling. (n.d.). Organic Chemistry Portal. [Link]
- 1H NMR Spectrum. (n.d.). PhytoBank. [Link]
- Suzuki coupling reaction for the solid-phase preparation of 5-substituted nicotinic acid derivatives. (n.d.). ResearchGate. [Link]
- Suzuki-Miyaura Coupling. (2024). Chemistry LibreTexts. [Link]
- Suzuki reaction. (n.d.). Wikipedia. [Link]
- Confirmation of ring protons of 2-((3-(trifluoromethyl)phenyl)amino)nicotinic acid using correlation spectroscopy NMR technique. (n.d.). IOSR Journal. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. CAS#:1258627-15-4 | 2-(3-methoxycarbonylphenyl)pyridine-4-carboxylic acid | Chemsrc [chemsrc.com]
- 2. 2-(3-Methoxycarbonylphenyl)Isonicotinic acid | 1258627-15-4 [sigmaaldrich.com]
- 3. 2-(3-Methoxycarbonylphenyl)Isonicotinic acid | 1258627-15-4 [sigmaaldrich.com]
- 4. Synthesis of 2-arylpyridines by the Suzuki–Miyaura cross-coupling of PyFluor with hetero(aryl) boronic acids and esters - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Suzuki Coupling [organic-chemistry.org]
- 6. Suzuki reaction - Wikipedia [en.wikipedia.org]

© 2026 BenchChem. All rights reserved.

- 7. Biological Evaluation of Isoniazid Derivatives as an Anticancer Class - PMC [pmc.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
- 10. aglayne.com [aglayne.com]
- 11. scribd.com [scribd.com]
- 12. download.basf.com [download.basf.com]
- 13. fishersci.com [fishersci.com]
- 14. sigmaaldrich.com [sigmaaldrich.com]

- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-(3-Methoxycarbonylphenyl)-isonicotinic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1463604/docs#an-in-depth-technical-guide-to-2-3-methoxycarbonylphenyl-isonicotinic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.